

Physical and chemical properties of 19-Heptatriacontanol

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Compound of Interest

Compound Name: 19-Heptatriacontanol

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19-Heptatriacontanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of **19-Heptatriacontanol**, a long-chain secondary alcohol. Due to the limited availability of specific experimental data for this particular isomer, this guide synthesizes known information with established principles of organic chemistry and extrapolations from similar long-chain alcohols to provide a comprehensive resource.

Chemical and Physical Properties

19-Heptatriacontanol is a saturated secondary alcohol with a 37-carbon atom chain. The hydroxyl group is located at the 19th carbon position, giving it a symmetrical structure. Its chemical and physical properties are largely determined by its long aliphatic chain and the central polar hydroxyl group.

General Properties

Property	Value	Source/Comment
IUPAC Name	Heptatriacontan-19-ol	N/A
Synonyms	19-Hydroxyheptatriacontane	N/A
Molecular Formula	C ₃₇ H ₇₆ O	Calculated
Molecular Weight	537.0 g/mol	Calculated[1]
CAS Number	Not Available	N/A

Physical Properties

Quantitative experimental data for the physical properties of **19-Heptatriacontanol** are not readily available in published literature. The values presented below are estimations based on trends observed for other long-chain alcohols and related alkanes.

Property	Estimated Value	Notes
Melting Point (°C)	75 - 85	Estimated based on the melting point of Heptatriacontane (77-79 °C) [2]. The presence of the hydroxyl group may slightly alter the crystal packing and melting point.
Boiling Point (°C)	> 500 (at 760 mmHg)	Estimated to be higher than the boiling point of Heptatriacontane (504.1 °C)[2] due to hydrogen bonding from the hydroxyl group. Likely to decompose at atmospheric pressure.
Solubility	Insoluble in water. Soluble in nonpolar organic solvents (e.g., hexane, chloroform).	Long-chain alcohols are generally insoluble in polar solvents like water and soluble in nonpolar organic solvents[3] [4].
Appearance	Waxy solid	Expected appearance at room temperature based on other long-chain alcohols.

Spectroscopic Data

Specific experimental spectra for **19-Heptatriacontanol** are not publicly available. This section outlines the expected spectroscopic characteristics based on the known structure and general principles of spectroscopy.

¹H NMR Spectroscopy (Expected)

A proton NMR spectrum of **19-Heptatriacontanol** would be expected to show the following key signals:

- ~3.6 ppm (multiplet, 1H): The proton attached to the carbon bearing the hydroxyl group (CH-OH).
- ~1.2-1.6 ppm (broad multiplet, 68H): The numerous methylene (-CH₂-) protons of the long alkyl chains.
- ~0.88 ppm (triplet, 6H): The terminal methyl (-CH₃) protons at both ends of the molecule.
- A broad singlet corresponding to the hydroxyl proton (OH): The chemical shift of this peak would be concentration and solvent dependent.

¹³C NMR Spectroscopy (Expected)

The carbon NMR spectrum would be expected to show:

- A peak between 70-80 ppm: Corresponding to the carbon atom bonded to the hydroxyl group (C-19).
- A series of peaks between 20-40 ppm: For the methylene (-CH₂-) carbons. Due to the symmetry of the molecule, fewer than 37 signals would be observed.
- A peak around 14 ppm: For the terminal methyl (-CH₃) carbons.

Infrared (IR) Spectroscopy (Expected)

The IR spectrum would be characterized by:

- A strong, broad absorption band in the region of 3200-3600 cm⁻¹: This is characteristic of the O-H stretching vibration of the hydroxyl group, with the broadening due to hydrogen bonding.
- Strong absorptions in the 2850-2960 cm⁻¹ region: Attributable to the C-H stretching vibrations of the alkyl chain.
- An absorption band around 1050-1150 cm⁻¹: Corresponding to the C-O stretching vibration of the secondary alcohol.

Mass Spectrometry (Expected)

In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) at $m/z = 537$ might be weak or absent, which is common for long-chain alcohols. Key fragmentation patterns would include:

- **Alpha-cleavage:** Cleavage of the C-C bonds adjacent to the hydroxyl group, leading to fragment ions. For **19-Heptatriacontanol**, this would result in the loss of an octadecyl radical ($C_{18}H_{37}$) to give a prominent ion.
- **Dehydration:** Loss of a water molecule ($M-18$), which is a common fragmentation pathway for alcohols.

Experimental Protocols

Synthesis of 19-Heptatriacontanol

19-Heptatriacontanol can be synthesized via a Grignard reaction. A published method involves the reaction of 1-octadecylmagnesium bromide with methyl formate.

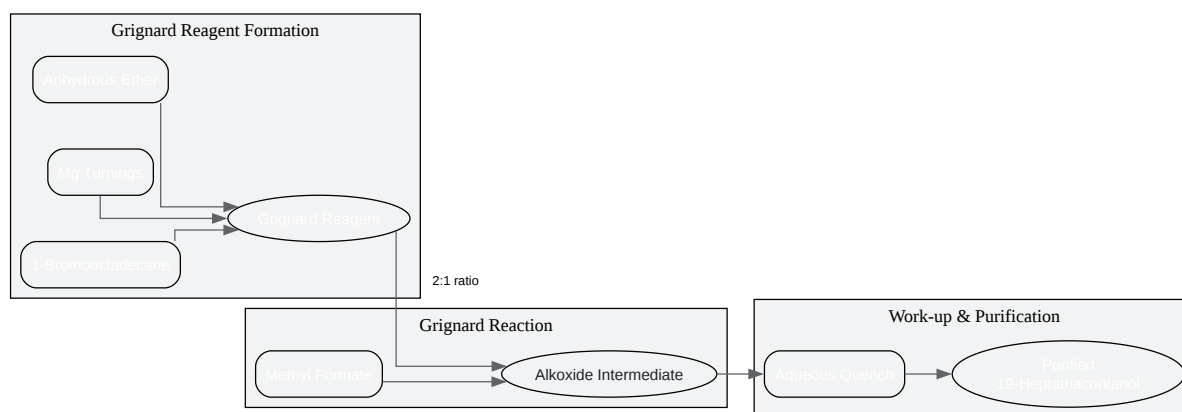
Reaction Scheme:



Detailed Methodology (Based on standard Grignard procedures):

- **Preparation of the Grignard Reagent:**
 - All glassware must be oven-dried to ensure anhydrous conditions.
 - Magnesium turnings are placed in a round-bottom flask equipped with a reflux condenser and a dropping funnel, under an inert atmosphere (e.g., nitrogen or argon).
 - A solution of 1-bromooctadecane in anhydrous diethyl ether is added dropwise to the magnesium turnings to initiate the formation of 1-octadecylmagnesium bromide. The reaction is exothermic and should be controlled by the rate of addition.
- **Reaction with Methyl Formate:**
 - The Grignard reagent is cooled in an ice bath.

- A solution of methyl formate in anhydrous diethyl ether is added dropwise to the stirred Grignard reagent. A 2:1 molar ratio of the Grignard reagent to the ester is required.
- Work-up and Purification:
 - The reaction mixture is quenched by slow addition to a cold saturated aqueous solution of ammonium chloride or dilute acid to hydrolyze the magnesium alkoxide.
 - The organic layer is separated, and the aqueous layer is extracted with ether.
 - The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
 - The crude product can be purified by recrystallization or column chromatography.



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*Synthesis workflow for **19-Heptatriacontanol**.*

Biological Activity and Signaling Pathways

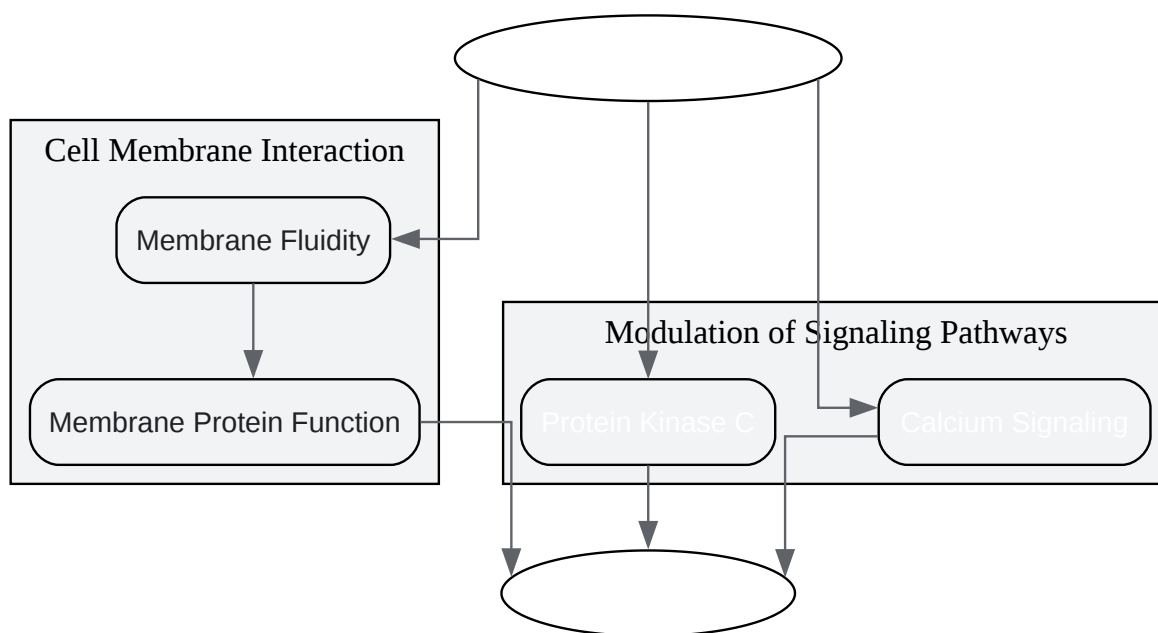
Specific biological activities and interactions with signaling pathways for **19-Heptatriacontanol** have not been extensively studied. However, based on the literature for long-chain and secondary alcohols, some general biological effects can be postulated.

Long-chain alcohols are known to have low acute toxicity. They are generally considered non-irritating to the skin at carbon chain lengths of C18 and above. Some long-chain amino alcohols have shown immunosuppressive, anti-inflammatory, and cytotoxic activities.

Potential Interactions with Cellular Signaling

The biological effects of alcohols can be mediated through their interactions with cell membranes and proteins, potentially modulating signaling pathways.

- **Membrane Interactions:** Long-chain alcohols can intercalate into lipid bilayers, altering membrane properties such as fluidity and thickness. This can indirectly affect the function of membrane-bound proteins like receptors and ion channels.
- **Protein Kinase Signaling:** While direct evidence is lacking for **19-Heptatriacontanol**, other alcohols are known to modulate protein kinase cascades, such as the Protein Kinase C (PKC) pathway. The hydrophobic nature of the long alkyl chains could facilitate interactions with the regulatory domains of such kinases.
- **Calcium Signaling:** Some secondary alcohols have been shown to affect intracellular calcium levels by inhibiting store-operated calcium entry (SOCE). This suggests a potential mechanism by which **19-Heptatriacontanol** could influence calcium-dependent cellular processes.



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*Postulated biological interactions of **19-Heptatriacontanol**.*

Natural Occurrence and Applications

19-Heptatriacontanol has been identified as a constituent of saffron petal essential oil. The presence of this compound in a natural product with known antimicrobial properties suggests it may contribute to these effects, although specific studies are needed for confirmation.

In terms of applications, it has been noted that **19-Heptatriacontanol** is used to combine macromolecules and small molecules, suggesting its potential use as a linker or scaffold in supramolecular chemistry or drug delivery systems.

Conclusion

19-Heptatriacontanol is a long-chain secondary alcohol with a symmetrical structure. While specific experimental data on its physical, chemical, and biological properties are scarce, this guide provides a comprehensive overview based on its known synthesis, natural occurrence, and the established chemistry of related compounds. Further research is warranted to fully elucidate the properties and potential applications of this molecule, particularly in the fields of materials science and drug development.

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